

Technical Support Center: 4-Methylcyclohexanol

Handling and Storage Guide

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Compound of Interest

Compound Name: 4-Methylcyclohexanol

CAS No.: 7731-28-4

Cat. No.: B3429781

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Welcome to the dedicated support center for **4-Methylcyclohexanol**. This guide is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling and storage of this chemical. Here, you will find in-depth technical guidance presented in a user-friendly question-and-answer format, addressing potential issues you may encounter during your experiments. Our goal is to provide not just instructions, but the scientific reasoning behind them, ensuring both safety and experimental integrity.

Section 1: Troubleshooting Guide

This section addresses specific problems that may arise during the handling and storage of **4-Methylcyclohexanol**.

Question: I've noticed a slight coloration in my recently purchased **4-Methylcyclohexanol**. Is it still usable?

Answer: **4-Methylcyclohexanol** is typically a colorless, viscous liquid.^{[1][2]} A slight yellowish tint may not necessarily indicate significant degradation, but it warrants caution. The coloration

could be due to minor impurities from the manufacturing process or slight oxidation if the container was improperly sealed.

- Causality: Prolonged exposure to air and light can lead to the oxidation of alcohols, which may produce colored byproducts. While minor coloration might not affect all experimental outcomes, it can be critical in sensitive applications like high-purity synthesis or analytical standard preparation.
- Recommended Action:
 - Assess your application's sensitivity: For non-critical applications, the material might still be usable. However, for applications requiring high purity, it is advisable to use a fresh, colorless batch.
 - Consider purification: If a fresh batch is unavailable, you may consider purification by distillation. The boiling point of **4-Methylcyclohexanol** is approximately 171-173 °C.[\[2\]](#)[\[3\]](#)
 - Proper Storage: To prevent further degradation, ensure the container is tightly sealed and stored in a cool, dry, and well-ventilated area, away from light.[\[4\]](#)[\[5\]](#)

Question: I accidentally left the container of **4-Methylcyclohexanol** open for a short period. What are the potential consequences and what should I do?

Answer: Leaving the container open, even for a short time, can have two main consequences: absorption of atmospheric moisture and potential contamination. **4-Methylcyclohexanol** has poor solubility in water, but it is hygroscopic to some extent.[\[6\]](#)[\[7\]](#)

- Causality: The hydroxyl group in **4-Methylcyclohexanol** can form hydrogen bonds with water molecules, leading to moisture absorption. This can affect reaction kinetics and yields, particularly in moisture-sensitive reactions. Additionally, an open container is susceptible to contamination from dust and other airborne particles.
- Recommended Action:
 - Evaluate the exposure time: A brief exposure of a few minutes in a controlled lab environment may have a negligible effect. However, longer exposure times, especially in a humid environment, increase the risk of significant moisture uptake.

- Test for water content: If your application is highly sensitive to water, consider performing a Karl Fischer titration to determine the water content.
- Dry the solvent: If the water content is unacceptably high, you can dry the **4-Methylcyclohexanol** using a suitable drying agent, such as anhydrous magnesium sulfate or sodium sulfate, followed by filtration.
- Prevent future occurrences: Always ensure containers are securely sealed immediately after use.^[1]

Section 2: Frequently Asked Questions (FAQs)

This section provides answers to common questions regarding the routine handling and storage of **4-Methylcyclohexanol**.

Storage and Stability

Question: What are the ideal storage conditions for **4-Methylcyclohexanol**?

Answer: Proper storage is crucial to maintain the integrity of **4-Methylcyclohexanol**. It should be stored in a cool, dry, and well-ventilated place.^{[5][8][9]} The storage area should be away from heat, sparks, open flames, and other ignition sources.^{[5][8][9][10]} Keep the container tightly closed to prevent moisture absorption and contamination.^{[1][4][5][11]}

Question: What materials are incompatible with **4-Methylcyclohexanol**?

Answer: **4-Methylcyclohexanol** is incompatible with strong oxidizing agents, acid anhydrides, and acid chlorides.^{[1][8][9][12]} Contact with these substances can lead to vigorous reactions, potentially causing fire or explosion.^[1]

Safe Handling and Personal Protective Equipment (PPE)

Question: What personal protective equipment (PPE) should I wear when handling **4-Methylcyclohexanol**?

Answer: To ensure personal safety, the following PPE is recommended when handling **4-Methylcyclohexanol**:

- **Eye Protection:** Safety glasses with side-shields or chemical goggles are essential to protect against splashes.[1][4][10][13]
- **Hand Protection:** Wear chemical-resistant gloves, such as PVC or nitrile gloves.[1][13] It is important to inspect gloves for any signs of degradation before use and to wash hands thoroughly after handling.[8][10]
- **Skin and Body Protection:** A lab coat or overalls should be worn to protect your skin.[1][13] In case of potential for significant splashing, consider a PVC apron.[1]
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is generally not required.[8][14] However, if you are working in a poorly ventilated area or with heated **4-Methylcyclohexanol**, which increases its vapor pressure, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.[4][10]

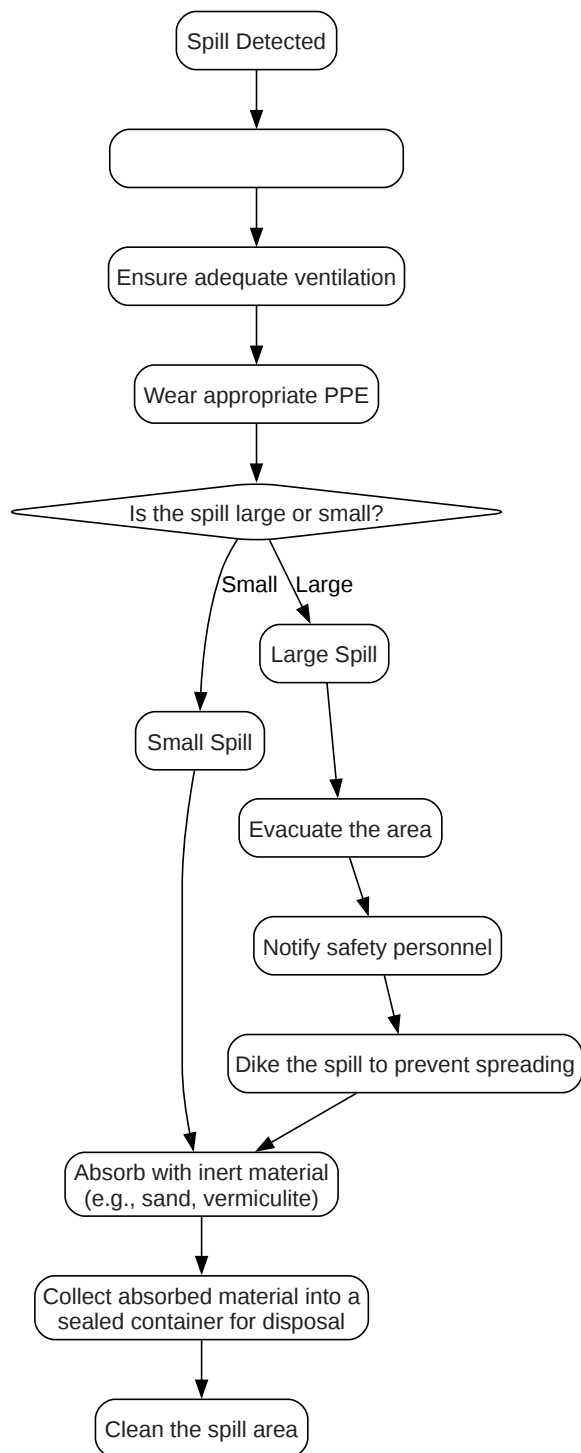
Question: What should I do in case of a spill?

Answer: In the event of a **4-Methylcyclohexanol** spill, follow these steps:

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition from the area, including open flames, sparks, and hot surfaces.[1]
- **Ventilate the Area:** Ensure the area is well-ventilated to disperse vapors.
- **Contain the Spill:** For small spills, absorb the liquid with an inert material such as sand, silica gel, or a universal binder.[7][9] For larger spills, dike the area to prevent further spreading.[15]
- **Collect the Waste:** Carefully collect the absorbed material and place it into a suitable, closed container for disposal.[4][5]
- **Clean the Area:** Clean the spill area thoroughly with soap and water.
- **Personal Protection:** Always wear appropriate PPE during spill cleanup.

Visual Guides

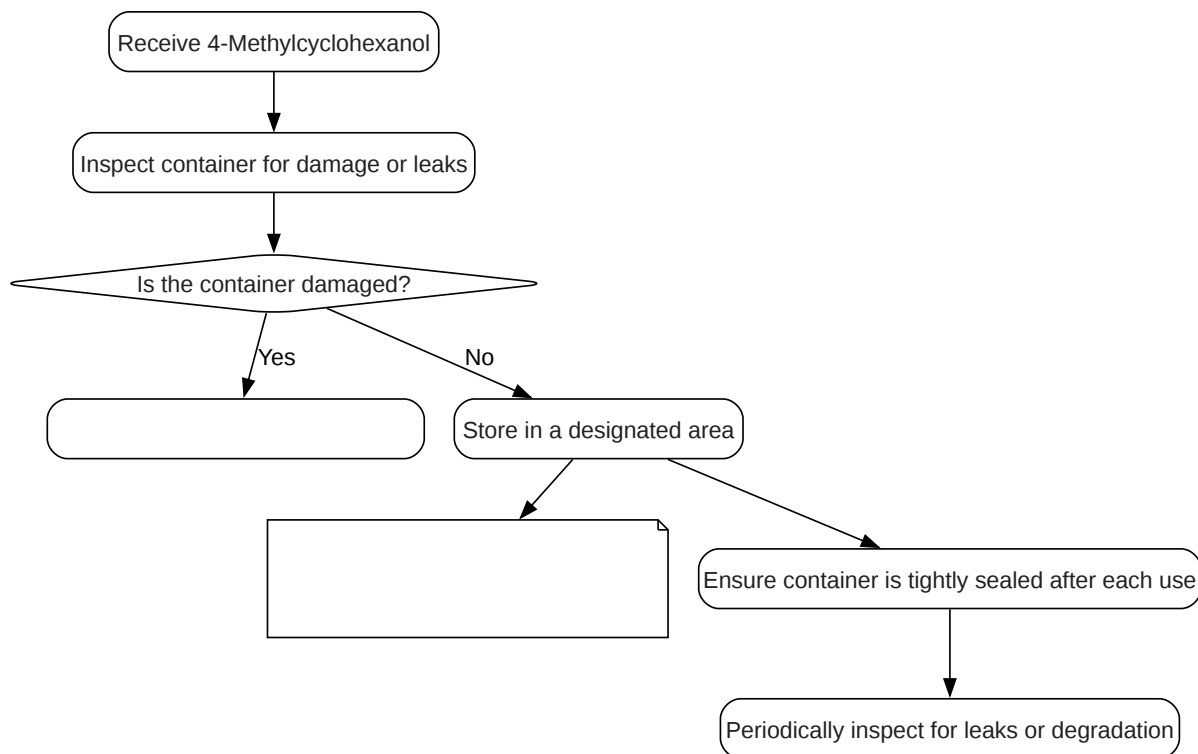
Decision Tree for Handling a 4-Methylcyclohexanol Spill



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Caption: Decision tree for handling a **4-Methylcyclohexanol** spill.

Proper Storage Workflow for 4-Methylcyclohexanol



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Caption: Workflow for the proper storage of **4-Methylcyclohexanol**.

Quantitative Data Summary

Property	Value	Reference(s)
Chemical Formula	C ₇ H ₁₄ O	[6][16]
Molecular Weight	114.19 g/mol	[6][17]
Appearance	Colorless, viscous liquid	[1][2][3]
Boiling Point	171-173 °C (339.8-343.4 °F) at 760 mmHg	[2][3][12]
Melting Point	-9.2 °C (cis-isomer), -41 °C (mixture)	[2][6][12]
Flash Point	70 °C (158 °F) closed cup	[6][9][18]
Autoignition Temperature	295 °C (563 °F)	[6][7][9]
Density	0.914 g/mL at 25 °C	[2][3][4]
Vapor Density	3.9 (Air = 1)	[2][6]
Solubility in Water	Poor / slightly soluble	[2][6][7]

References

- **4-Methylcyclohexanol**. PubChem. (n.d.). Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Chem Service. (2015). Retrieved from [\[Link\]](#)
- Chemical Properties of Cyclohexanol, 4-methyl- (CAS 589-91-3). Cheméo. (n.d.). Retrieved from [\[Link\]](#)
- **4-Methylcyclohexanol** (CAS 589-91-3) Properties | Density, Cp, Viscosity. Chemcasts. (n.d.). Retrieved from [\[Link\]](#)
- **4-Methylcyclohexanol** One Chongqing Chemdad Co. , Ltd. (n.d.). Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Thermo Fisher Scientific. (2025). Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Vector SDS and Chemical Management. (2018). Retrieved from [\[Link\]](#)

- ICSC 0296 - **4-METHYLCYCLOHEXANOL**. Inchem.org. (n.d.). Retrieved from [\[Link\]](#)
- Personal Protective Equipment (PPE). CHEMM. (n.d.). Retrieved from [\[Link\]](#)
- Discover the Various Types of PPE for Optimal Chemical Safety. (2024). Retrieved from [\[Link\]](#)

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Sources

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. 4-Methylcyclohexanol One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 4-Methylcyclohexanol | 589-91-3 [chemicalbook.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 4-Methylcyclohexanol - Safety Data Sheet [chemicalbook.com]
- 6. 4-Methylcyclohexanol | C7H14O | CID 11524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ICSC 0296 - 4-METHYLCYCLOHEXANOL [inchem.org]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- 10. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 11. 4-Methylcyclohexanol | 589-91-3 | TCI AMERICA [tcichemicals.com]
- 12. fishersci.com [fishersci.com]
- 13. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 14. assets.thermofisher.cn [assets.thermofisher.cn]
- 15. cdn.chemservice.com [cdn.chemservice.com]
- 16. chem-casts.com [chem-casts.com]

- [17. Cyclohexanol, 4-methyl- \(CAS 589-91-3\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [18. simmons.chemoventory.com \[simmons.chemoventory.com\]](#)
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